

Navigating the Solubility Landscape of 4-Amino-3-chloropyridine: A Technical Guide

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Compound of Interest

Compound Name: 4-Amino-3-chloropyridine

Cat. No.: B195901

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Amino-3-chloropyridine is a pivotal building block in the synthesis of novel pharmaceutical and agrochemical agents. Its chemical structure lends itself to a variety of chemical transformations, making it a valuable intermediate in the development of new molecular entities. A fundamental physicochemical property that governs its utility in synthesis, formulation, and biological systems is its solubility in various organic solvents. Understanding the solubility of **4-Amino-3-chloropyridine** is critical for optimizing reaction conditions, developing purification strategies, and formulating final products.

This in-depth technical guide addresses the current landscape of solubility data for **4-Amino-3-chloropyridine**. Due to a notable scarcity of quantitative solubility data in publicly available literature, this guide provides a comprehensive framework for researchers to determine solubility experimentally. It outlines detailed protocols for established methods and presents available qualitative data, alongside quantitative data for structurally analogous compounds to offer valuable predictive insights.

Physicochemical Properties of 4-Amino-3-chloropyridine

A foundational understanding of the physicochemical properties of **4-Amino-3-chloropyridine** is essential before delving into its solubility characteristics.

Property	Value
Molecular Formula	C ₅ H ₅ ClN ₂
Molecular Weight	128.56 g/mol
Appearance	Solid
Melting Point	44-46 °C

Solubility Profile of 4-Amino-3-chloropyridine

Direct quantitative solubility data for **4-Amino-3-chloropyridine** in common organic solvents is not extensively reported in scientific literature. However, qualitative assessments indicate its general solubility behavior.

Table 1: Qualitative Solubility of **4-Amino-3-chloropyridine**

Solvent	Qualitative Solubility
Dimethyl Sulfoxide (DMSO)	Slightly Soluble
Methanol	Slightly Soluble

Comparative Solubility Data of Structurally Related Compounds

To provide a predictive framework for the solubility of **4-Amino-3-chloropyridine**, this section presents quantitative solubility data for two structurally similar compounds: 4-Aminopyridine and 3-Chloropyridine. These compounds share key structural motifs with the target compound and their solubility behavior can offer valuable insights.

Table 2: Quantitative Solubility of 4-Aminopyridine

Solvent	Solubility (g/L)	Temperature (°C)
Water	112	20
Ethanol	Very Soluble	Not Specified
Methanol	Soluble	Not Specified
Acetone	Soluble	Not Specified
Tetrahydrofuran	Soluble	Not Specified
Isopropanol	Soluble	Not Specified
Acetonitrile	Soluble	Not Specified
N,N-Dimethylformamide	Soluble	Not Specified
Dimethyl Sulfoxide	Soluble (~30 mg/mL)	Not Specified[1]
Benzene	Soluble	Not Specified
Ethyl Ether	Soluble	Not Specified
Ligroin	Slightly Soluble	Not Specified

Table 3: Quantitative Solubility of 3-Chloropyridine

Solvent	Solubility	Temperature (°C)
Water	10 g/L	Not Specified
Organic Solvents	Soluble	Not Specified

Note: "Very Soluble" and "Soluble" are qualitative terms from the data source but are included here for completeness. The quantitative value for DMSO with 4-Aminopyridine provides a more concrete reference point.

Experimental Protocols for Solubility Determination

Given the limited availability of data, experimental determination of solubility is crucial. The following are detailed protocols for two widely accepted and reliable methods for determining

the solubility of a solid compound in an organic solvent.

Isothermal Shake-Flask Method

The shake-flask method is considered the "gold standard" for determining equilibrium solubility due to its reliability and direct measurement of a saturated solution.^[2]

Objective: To determine the equilibrium solubility of **4-Amino-3-chloropyridine** in a specific organic solvent at a controlled temperature.

Materials:

- **4-Amino-3-chloropyridine** (high purity)
- Organic solvent of interest (analytical grade)
- Thermostatically controlled orbital shaker or water bath
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 µm PTFE)
- Vials with screw caps
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure:

- Preparation of the Solid-Solvent Mixture:
 - Add an excess amount of **4-Amino-3-chloropyridine** to a vial. The presence of undissolved solid at the end of the experiment is essential to ensure that equilibrium with a saturated solution has been reached.
 - Add a known volume of the organic solvent to the vial.
 - Securely cap the vial to prevent solvent evaporation.

- Equilibration:
 - Place the vial in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period to allow for equilibrium to be reached. A typical duration is 24 to 48 hours. It is advisable to take samples at various time points (e.g., 24, 48, and 72 hours) to confirm that the concentration is no longer changing, indicating that equilibrium has been established.
- Sample Collection and Preparation:
 - Once equilibrium is reached, cease agitation and allow the undissolved solid to sediment.
 - Carefully withdraw a sample of the supernatant using a syringe.
 - Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved solid particles.
- Analysis:
 - Prepare a series of standard solutions of **4-Amino-3-chloropyridine** of known concentrations in the solvent of interest.
 - Generate a calibration curve by analyzing the standard solutions using a suitable analytical method (e.g., HPLC or UV-Vis spectrophotometry).
 - Dilute the filtered saturated solution with a known volume of the solvent to bring its concentration within the linear range of the calibration curve.
 - Analyze the diluted sample using the same analytical method.
- Calculation of Solubility:
 - Using the calibration curve, determine the concentration of **4-Amino-3-chloropyridine** in the diluted sample.

- Calculate the concentration in the original saturated solution, accounting for the dilution factor.
- Express the solubility in appropriate units, such as g/L or mol/L.

Gravimetric Method

The gravimetric method is a straightforward and accurate technique for determining solubility that relies on the direct measurement of the mass of the solute in a saturated solution.^{[3][4]}

Objective: To determine the solubility of **4-Amino-3-chloropyridine** in a specific organic solvent by mass determination.

Materials:

- **4-Amino-3-chloropyridine** (high purity)
- Organic solvent of interest (analytical grade)
- Thermostatically controlled shaker or water bath
- Analytical balance
- Evaporating dish or pre-weighed vial
- Filtration apparatus (e.g., filter paper and funnel)
- Oven or rotary evaporator

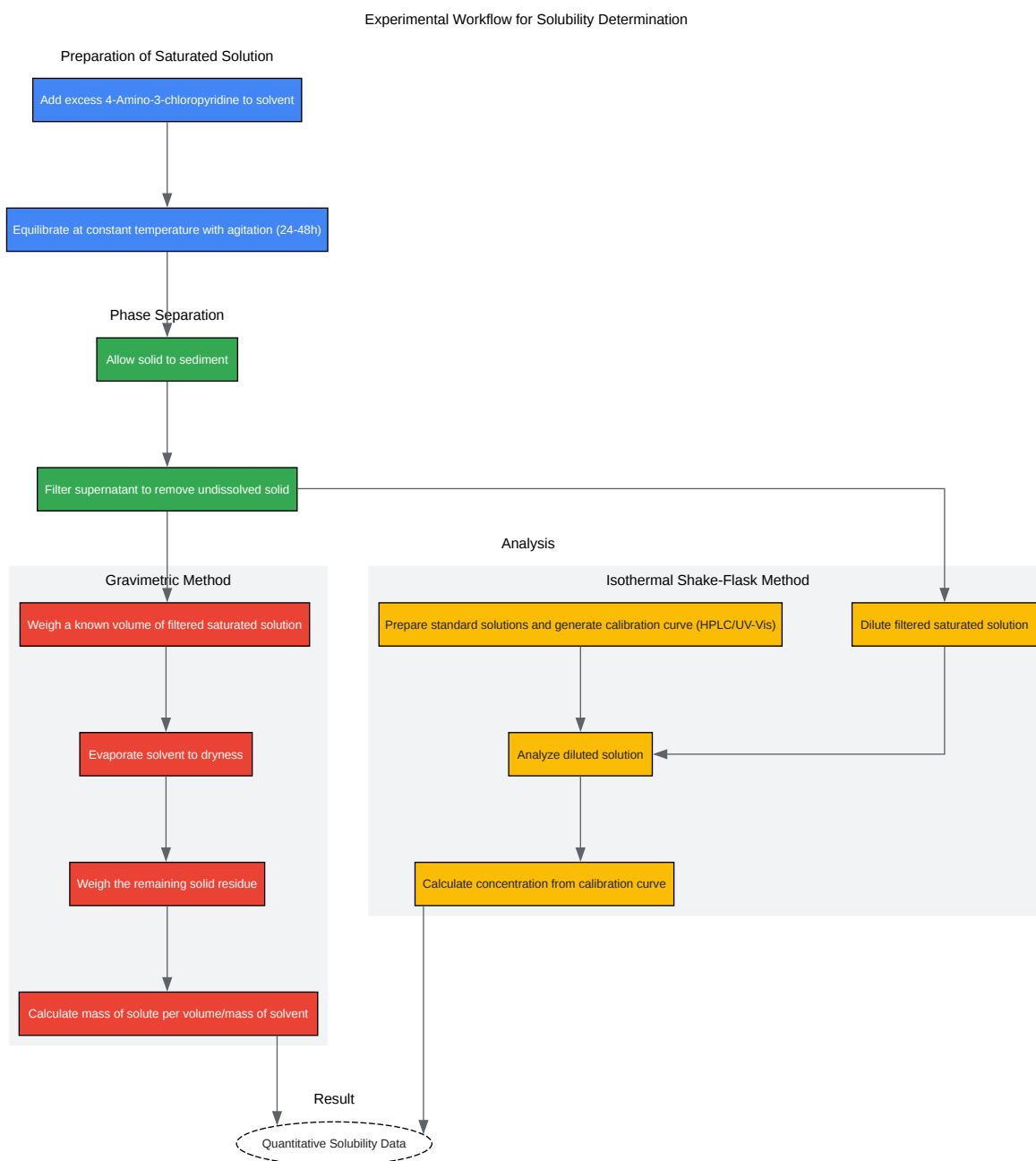
Procedure:

- Preparation of the Saturated Solution:
 - Prepare a saturated solution of **4-Amino-3-chloropyridine** in the chosen solvent as described in steps 1.1 and 1.2 of the Isothermal Shake-Flask Method.
- Isolation of the Saturated Solution:
 - Filter the saturated solution to remove any undissolved solid.

- Mass Determination:
 - Accurately weigh a clean, dry evaporating dish or vial.
 - Pipette a known volume of the clear, filtered saturated solution into the pre-weighed container.
 - Reweigh the container with the solution to determine the mass of the solution.
- Solvent Evaporation:
 - Carefully evaporate the solvent from the solution. This can be achieved by placing the container in an oven at a temperature below the boiling point of the solvent and the melting point of the solute, or by using a rotary evaporator.
 - Ensure that the solute is not volatile under the evaporation conditions.
- Final Mass Measurement:
 - Once the solvent has been completely removed, cool the container in a desiccator to prevent moisture absorption.
 - Weigh the container with the dried solute.
 - Repeat the drying and weighing process until a constant mass is obtained.
- Calculation of Solubility:
 - The mass of the dissolved solute is the final constant mass of the container with the residue minus the initial mass of the empty container.
 - The mass of the solvent is the mass of the container with the solution minus the final constant mass of the container with the residue.
 - Express the solubility as grams of solute per 100 grams of solvent or in other desired units.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental determination of solubility using the recommended methods.



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Experimental Workflow for Solubility Determination

Conclusion

While direct quantitative solubility data for **4-Amino-3-chloropyridine** in common organic solvents remains elusive in the current body of scientific literature, this technical guide provides researchers and drug development professionals with the necessary tools to navigate this data gap. By utilizing the detailed experimental protocols for the isothermal shake-flask and gravimetric methods, accurate and reliable solubility data can be generated. The provided qualitative data and the quantitative solubility of structurally similar compounds offer a valuable starting point for solvent selection and experimental design. A thorough understanding and experimental determination of solubility are indispensable for the successful application of **4-Amino-3-chloropyridine** in research and development.

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